

# Physical properties of 3-Phenylpent-4-enal boiling point and density

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## Compound of Interest

Compound Name: 3-Phenylpent-4-enal

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## Physical Properties of 3-Phenylpent-4-enal: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the physical properties of **3-Phenylpent-4-enal**, specifically its boiling point and density. This document consolidates available data, presents standardized experimental methodologies for the determination of these properties, and includes a conceptual diagram illustrating the structure-property relationships. This guide is intended to serve as a valuable resource for professionals in research, and drug development who may work with this or structurally related compounds.

### Introduction

**3-Phenylpent-4-enal**, a substituted unsaturated aldehyde, is a compound of interest in various chemical and pharmaceutical research areas. A thorough understanding of its physical properties, such as boiling point and density, is fundamental for its purification, handling, and application in synthetic and analytical procedures. This guide details these key physical characteristics.

### Quantitative Data on Physical Properties

The boiling point and density of **3-Phenylpent-4-enal** have been reported in the literature. It is important to note that boiling points can vary significantly with ambient pressure. The available data is summarized in the table below.

Physical Property	Value	Conditions	Source
Boiling Point	140 °C	at 20.00 mm Hg	PubChem[1]
231.3 °C	at 760 mmHg	Guidechem, LookChem[2][3]	
Density	1.003-1.009 g/cm <sup>3</sup>	Not Specified	PubChem[1]
0.971 g/cm <sup>3</sup>	Not Specified	Guidechem, LookChem[2][3][4]	

## Experimental Protocols

While specific experimental protocols for **3-Phenylpent-4-enal** are not readily available in the public domain, the following are detailed, standard methodologies for determining the boiling point and density of liquid organic compounds.

### Determination of Boiling Point by the Thiele Tube Method

This method is suitable for small quantities of a liquid sample.

Materials:

- Thiele tube
- High-boiling point mineral oil
- Thermometer (calibrated)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)

- Bunsen burner or other heat source
- Stand and clamps

Procedure:

- A small amount of the liquid organic compound is placed in a fusion tube.<sup>[4]</sup>
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid.<sup>[4]</sup>
- The fusion tube is attached to a thermometer, ensuring the bulb of the thermometer and the sample are at the same level.
- This assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil), ensuring the sample is immersed in the oil bath.
- The side arm of the Thiele tube is heated gently and slowly.<sup>[5]</sup>
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.<sup>[4]</sup>
- Heating is continued until a rapid and continuous stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.<sup>[5]</sup>

## Determination of Density by Pycnometer

A pycnometer is a flask with a specific volume used for precise density measurements of liquids.<sup>[6]</sup>

Materials:

- Pycnometer (of a known volume)
- Analytical balance (accurate to at least 0.001 g)

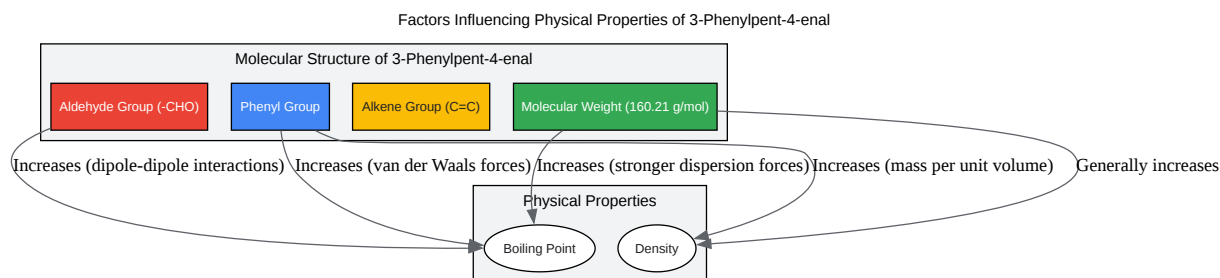
- The liquid sample (**3-Phenylpent-4-enal**)
- Distilled water (for calibration)
- Acetone (for cleaning and drying)
- Thermostatic bath

#### Procedure:

- The pycnometer is thoroughly cleaned with a suitable solvent (e.g., acetone) and dried completely.
- The mass of the empty, dry pycnometer (M1) is accurately measured using an analytical balance.[6]
- The pycnometer is then filled with the liquid sample.
- A ground-glass stopper with a capillary hole is inserted, allowing any excess liquid to escape through the capillary, ensuring the pycnometer is filled to its precise volume.
- The outside of the pycnometer is carefully dried.
- The mass of the pycnometer filled with the liquid sample (M2) is measured.[6]
- The mass of the liquid is calculated as (M2 - M1).
- The density of the liquid is then calculated using the formula:  $\text{Density} = (M2 - M1) / V$ , where V is the known volume of the pycnometer.
- The measurement should be performed at a constant, recorded temperature, often using a thermostatic bath, as density is temperature-dependent.[6]

## Visualization of Structure-Property Relationships

The physical properties of an organic molecule like **3-Phenylpent-4-enal** are directly influenced by its molecular structure. The following diagram illustrates these relationships.



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Caption: Logical relationships between molecular structure and physical properties.

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### Contact

Address: 3281 E Guasti Rd

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